

The Chemical Synthesis and Characterization of ZZW-115: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ZZW-115
Cat. No.: B10824357

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Introduction

ZZW-115 is a potent and selective inhibitor of the Nuclear Protein 1 (NUPR1), a stress-inducible protein implicated in the progression of various cancers, most notably pancreatic ductal adenocarcinoma (PDAC).[1][2] Developed through a ligand-based drug design approach building upon the scaffold of the antipsychotic drug trifluoperazine (TFP), **ZZW-115** has demonstrated significant antitumor activity in preclinical models.[1][2] It induces cancer cell death through multiple mechanisms, including necroptosis, apoptosis, and ferroptosis, making it a promising candidate for further oncological drug development.[3][4][5] This technical guide provides a comprehensive overview of the chemical synthesis and characterization of **ZZW-115**, presenting available data in a structured format and detailing experimental protocols where accessible.

Chemical Identity and Physicochemical Properties

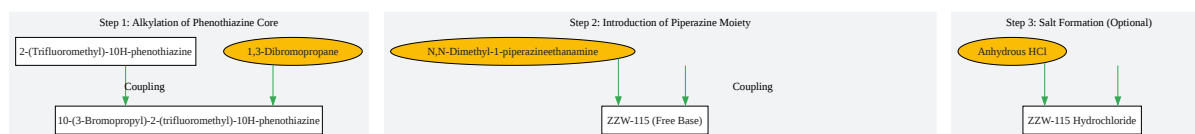
ZZW-115 is chemically identified as N,N-dimethyl-4-[3-[2-(trifluoromethyl)-10H-phenothiazin-10-yl]propyl]-1-piperazineethanamine.[5] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₂₄ H ₃₁ F ₃ N ₄ S	[3]
Molecular Weight	464.59 g/mol	[3]
CAS Number	801991-87-7	[3]
Appearance	Solid	[5]
Purity	≥95%	[5]
Solubility	Soluble in Ethanol	[5]
λ _{max}	258 nm	[5]
Dissociation Constant (K _d)	2.1 μM	[3]

Chemical Synthesis

The synthesis of **ZZW-115** is based on a multi-step process starting from 2-(trifluoromethyl)-10H-phenothiazine. The general strategy involves the alkylation of the phenothiazine nitrogen, followed by the introduction of the substituted piperazine moiety. While a detailed, step-by-step protocol from a primary synthesis publication is not publicly available, the key steps outlined in the foundational research are presented below.[1]

Synthesis Workflow



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Caption: General synthetic workflow for **ZZW-115**.

Experimental Protocols

Based on the available literature, a general procedure for the synthesis of trifluoperazine analogs, including **ZZW-115**, can be inferred.^[1]

Step 1: Synthesis of 10-(3-bromopropyl)-2-(trifluoromethyl)-10H-phenothiazine

- 2-(Trifluoromethyl)-10H-phenothiazine is reacted with an excess of 1,3-dibromopropane. This is a standard N-alkylation of the phenothiazine core. The reaction likely proceeds in the presence of a base to deprotonate the secondary amine of the phenothiazine, facilitating nucleophilic attack on the dibromoalkane.

Step 2: Synthesis of **ZZW-115** (Free Base)

- The resulting 10-(3-bromopropyl)-2-(trifluoromethyl)-10H-phenothiazine is then coupled with N,N-dimethyl-1-piperazineethanamine. This is a nucleophilic substitution reaction where the secondary amine of the piperazine derivative displaces the bromine atom. This step would also likely be carried out in the presence of a base to neutralize the HBr formed. The reported yield for this step to obtain **ZZW-115** is 64%.^[1]

Step 3: Formation of **ZZW-115** Hydrochloride

- For improved solubility and stability, the free base of **ZZW-115** can be converted to its hydrochloride salt. This is typically achieved by dissolving the free base in a suitable organic solvent (e.g., CH₂Cl₂) and bubbling anhydrous HCl gas through the solution. The hydrochloride salt then precipitates and can be purified, often by recrystallization, with a reported yield of 99%.^[1]

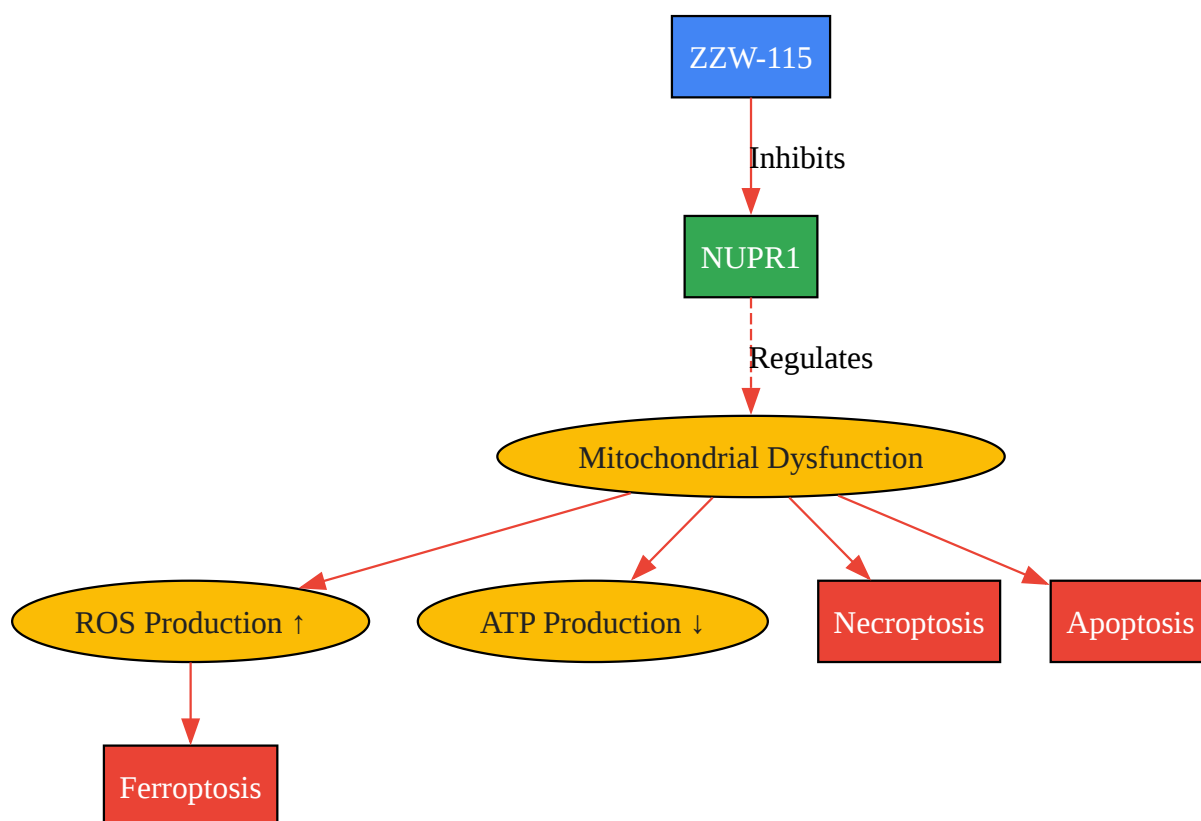
Characterization Data

While the complete raw data (e.g., full NMR and mass spectra) are not available in the public domain, commercial suppliers of **ZZW-115** confirm its quality by NMR and HPLC.^[4] The primary literature also indicates that NMR spectroscopy was used to confirm the binding of **ZZW-115** to NUPR1, implying that the compound's structure was well-characterized.^[1]

Biological Activity and Mechanism of Action

ZZW-115 exerts its anticancer effects by directly binding to and inhibiting NUPR1.[1] This inhibition disrupts the nuclear translocation of NUPR1 and its interaction with other proteins, leading to cancer cell death.[6]

Signaling Pathway of ZZW-115-Induced Cell Death



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Caption: Simplified signaling pathway of **ZZW-115**.

In Vitro and In Vivo Efficacy

ZZW-115 has demonstrated potent cytotoxic activity against a broad range of cancer cell lines and significant tumor regression in animal models.

In Vitro Cytotoxicity of ZZW-115

Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
ANOR	Pancreatic Cancer	0.84	[3]
HN14	Pancreatic Cancer	4.93	[3]
HepG2	Hepatocellular Carcinoma	0.42	[3]
SaOS-2	Osteosarcoma	7.75	[3]

In Vivo Antitumor Activity of ZZW-115

Animal Model	Cancer Type	Dosage	Outcome	Reference
Nude mice xenografted with MiaPaCa-2 cells	Pancreatic Cancer	0.5-5 mg/kg (daily injection for 30 days)	Inhibition of tumor growth	[3]
Immunocompetent C57BL/6 mice with Panc02 cells	Pancreatic Cancer	5 mg/kg (daily for 30 days)	Tumor size became almost unmeasurable	[3]

Conclusion

ZZW-115 is a promising NUPR1 inhibitor with a well-defined, albeit not fully detailed in public literature, synthetic pathway. Its potent in vitro and in vivo anticancer activities, coupled with its multifaceted mechanism of action, underscore its potential as a lead compound for the development of novel cancer therapeutics. Further disclosure of detailed synthetic and characterization protocols would be beneficial for the broader research community to facilitate further investigation and development of this and related compounds.

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References

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- To cite this document: BenchChem. [The Chemical Synthesis and Characterization of ZZW-115: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10824357/docs#the-chemical-synthesis-and-characterization-of-zzw-115-a-technical-overview\]](https://www.benchchem.com/product/b10824357/docs#the-chemical-synthesis-and-characterization-of-zzw-115-a-technical-overview)

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